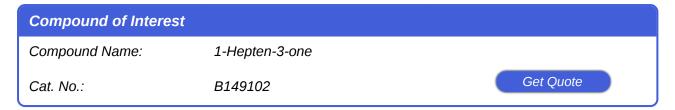


An In-depth Technical Guide to 1-Hepten-3-one

Author: BenchChem Technical Support Team. Date: December 2025



Authored for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-Hepten-3-one**, a volatile organic compound with relevance in natural products chemistry and potential applications in various scientific fields. This document details its chemical identity, physicochemical properties, synthesis, analytical methods, and biological context.

Chemical Identity and Properties

1-Hepten-3-one, an α,β -unsaturated ketone, is recognized by the following identifiers:

• IUPAC Name: hept-1-en-3-one[1]

CAS Number: 2918-13-0[1]

Synonyms: 1-heptene-3-one, n-butylacrolein, vinyl butyl ketone[1]

The fundamental properties of **1-Hepten-3-one** are summarized in the table below, providing key data for experimental design and evaluation.

Table 1: Physicochemical Properties of 1-Hepten-3-one



Property	Value	Source
Molecular Formula	C7H12O	[1]
Molecular Weight	112.17 g/mol	[1]
Appearance	Colorless to pale yellow liquid	[2]
Boiling Point	154.2 °C at 760 mmHg	[3]
Density	0.822 g/cm ³	[3]
Flash Point	44.1 °C	[3]
Vapor Pressure	3.221 mmHg at 25 °C (estimated)	[2]
Water Solubility	2645 mg/L at 25 °C (estimated)	[2]
logP (o/w)	1.93170	[3]

Synthesis and Experimental Protocols

The synthesis of **1-Hepten-3-one** can be achieved through a multi-step process, typically involving the formation of the corresponding allylic alcohol followed by oxidation. A common and effective method is the Grignard reaction between butanal and vinylmagnesium bromide to form **1-hepten-3-ol**, which is subsequently oxidized to the target ketone.

Representative Synthesis of 1-Hepten-3-one

This protocol describes a representative two-step synthesis.

Step 1: Synthesis of 1-Hepten-3-ol via Grignard Reaction

This procedure is based on the general principles of Grignard reactions with aldehydes.

- Materials: Magnesium turnings, vinyl bromide, butanal, anhydrous diethyl ether, saturated aqueous ammonium chloride solution, anhydrous magnesium sulfate.
- Protocol:



- Prepare a Grignard reagent by slowly adding a solution of vinyl bromide in anhydrous diethyl ether to a suspension of magnesium turnings in anhydrous diethyl ether under an inert atmosphere (e.g., nitrogen or argon). The reaction is initiated with gentle heating and then maintained at a gentle reflux.
- After the formation of vinylmagnesium bromide is complete, cool the reaction mixture to 0
 C using an ice bath.
- Slowly add a solution of butanal in anhydrous diethyl ether to the cooled Grignard reagent.
- After the addition is complete, allow the reaction to warm to room temperature and stir for
 1-2 hours until the reaction is complete (monitored by TLC).
- Quench the reaction by the slow addition of a saturated aqueous ammonium chloride solution.
- Separate the organic layer, and extract the aqueous layer with diethyl ether.
- Combine the organic layers, wash with brine, and dry over anhydrous magnesium sulfate.
- Filter and concentrate the solution under reduced pressure to yield crude 1-hepten-3-ol.
 The product can be purified by vacuum distillation.

Step 2: Oxidation of 1-Hepten-3-ol to 1-Hepten-3-one

This procedure utilizes a standard oxidation method for secondary alcohols.

- Materials: 1-Hepten-3-ol, pyridinium chlorochromate (PCC), anhydrous dichloromethane, silica gel.
- Protocol:
 - In a flask, suspend pyridinium chlorochromate (PCC) in anhydrous dichloromethane.
 - To this suspension, add a solution of 1-hepten-3-ol in anhydrous dichloromethane dropwise.



- Stir the mixture at room temperature for 2-4 hours, monitoring the reaction progress by TLC.
- Upon completion, dilute the reaction mixture with diethyl ether and filter through a pad of silica gel to remove the chromium salts.
- Wash the silica gel pad with additional diethyl ether.
- Concentrate the filtrate under reduced pressure to yield the crude **1-Hepten-3-one**.
- Purify the product by flash column chromatography or vacuum distillation.

Analytical Methods

High-Performance Liquid Chromatography (HPLC) for Volatile Ketones

The analysis of **1-Hepten-3-one**, as a volatile ketone, can be effectively performed using HPLC after derivatization. A common method involves derivatization with 2,4-dinitrophenylhydrazine (DNPH).

- Derivatization:
 - Volatile carbonyls, including 1-Hepten-3-one, are trapped by passing the sample (e.g., air, headspace of a solution) through a silica cartridge impregnated with 2,4-dinitrophenylhydrazine (DNPH).[4]
 - The resulting hydrazone derivatives are eluted from the cartridge with acetonitrile.[4]
- HPLC Analysis:
 - The eluted DNPH derivatives are separated by reversed-phase HPLC.[4]
 - A typical column for this separation is a C18 column (e.g., Welch Uitisil® XB-C18, 4.6×250mm, 5µm).
 - A common mobile phase is a gradient of acetonitrile and water.[4][5]
 - Detection is performed using a UV detector at a wavelength of approximately 360 nm.[6]



 Quantification is achieved by comparing the peak area to that of a calibration curve prepared with a standard of the 1-hepten-3-one-DNPH derivative.

Biological Context and Potential Applications

1-Hepten-3-one has been identified as a fungal metabolite, notably in Ganoderma lucidum, a mushroom well-regarded in traditional medicine for its diverse pharmacological properties.[2] While the primary bioactive compounds of G. lucidum are considered to be polysaccharides and triterpenoids, the presence of volatile components like **1-Hepten-3-one** contributes to the overall chemical profile and may have biological activities that are yet to be fully elucidated.

Role as an α , β -Unsaturated Ketone

The chemical structure of **1-Hepten-3-one**, specifically the α , β -unsaturated carbonyl moiety, is a key determinant of its potential biological activity. This functional group is a Michael acceptor, making it susceptible to nucleophilic attack from biological macromolecules such as proteins and nucleic acids. This reactivity is the basis for the biological effects of many natural and synthetic α , β -unsaturated carbonyl compounds.



Click to download full resolution via product page

Caption: General mechanism of Michael addition of a biological nucleophile to **1-Hepten-3-one**.

This reactivity can lead to a variety of cellular effects, including enzyme inhibition and the induction of cellular stress responses. The tunable functionality of the α,β -unsaturated carbonyl group makes it a topic of interest in drug development, although its potential for cytotoxicity must be carefully considered.[1]



Potential Applications in Drug Development

α,β-Unsaturated ketones are a class of compounds with diverse medicinal properties, including anticancer activities.[7] Some compounds with this motif have been shown to act as mitochondrial toxins, a mechanism that can be exploited for developing cytotoxic agents against cancer cells.[7] The presence of **1-Hepten-3-one** in G. lucidum, a mushroom with known anticancer properties, suggests that it could be a minor contributor to the overall bioactivity of the mushroom's extracts. Further research is needed to isolate and evaluate the specific biological effects of **1-Hepten-3-one** and to determine its potential as a lead compound in drug discovery programs.

Conclusion

1-Hepten-3-one is a well-characterized α,β -unsaturated ketone with established physicochemical properties. Standard organic synthesis and analytical protocols are applicable for its preparation and quantification. Its occurrence in biologically active natural sources like Ganoderma lucidum and the inherent reactivity of its α,β -unsaturated carbonyl moiety suggest potential for further investigation into its biological activities and applications, particularly in the context of drug development and natural product chemistry. This guide provides a foundational resource for researchers and scientists working with this compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. 1-Hepten-3-one | C7H12O | CID 520420 PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chemsynthesis.com [chemsynthesis.com]
- 3. Unlocking the Potential of 1-Heptyne: A Comprehensive Guide [finechemical.net]
- 4. Conversion of Aldehydes to Branched or Linear Ketones via Regiodivergent Rhodium-Catalyzed Vinyl Bromide Reductive Coupling-Redox Isomerization Mediated by Formate PMC [pmc.ncbi.nlm.nih.gov]
- 5. PubChemLite 1-hepten-3-one (C7H12O) [pubchemlite.lcsb.uni.lu]







- 6. Regioselectivity in the addition of vinylmagnesium bromide to heteroarylic ketones: C-versus O-alkylation PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. m.youtube.com [m.youtube.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 1-Hepten-3-one].
 BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b149102#1-hepten-3-one-cas-number-and-iupac-name]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com